

Comparative Analysis of LVGRQLEEFL and Control Peptides in Cellular Signaling and Function

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Compound of Interest

Compound Name: LVGRQLEEFL (mouse)

Cat. No.: B12378718

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A comprehensive guide for researchers, scientists, and drug development professionals on the bioactivity of the peptide LVGRQLEEFL, with comparative data against control peptides and detailed experimental methodologies.

This guide provides an objective comparison of the synthetic peptide LVGRQLEEFL, referred to herein as Peptide Lv, with control peptides, supported by experimental data. The focus is on its role in modulating key signaling pathways and its functional effects on various cell types. This document is intended to serve as a resource for researchers in the fields of cell biology, pharmacology, and drug discovery.

Data Presentation: Quantitative Comparison of Peptide Lv and Control

The following tables summarize the quantitative data from key experiments comparing the effects of Peptide Lv with a vehicle control (Phosphate-Buffered Saline - PBS).

Treatment Group	Mean KCa3.1 Current Density (pA/pF)	Standard Error of the Mean (SEM)
Control (PBS)	0.29	0.08
Peptide Lv (500 ng/mL) for 3 hours	2.36	0.46
Peptide Lv (500 ng/mL) for 4 hours	2.77	0.60

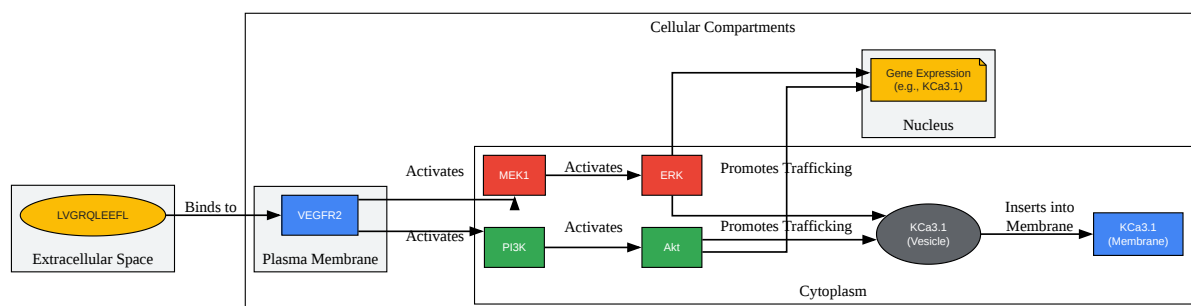
Table 1: Effect of Peptide Lv on KCa3.1 Current Density in Human Umbilical Vein Endothelial Cells (HUVECs). Data shows that Peptide Lv significantly increases the current density of KCa3.1 channels compared to the PBS control[1][2].

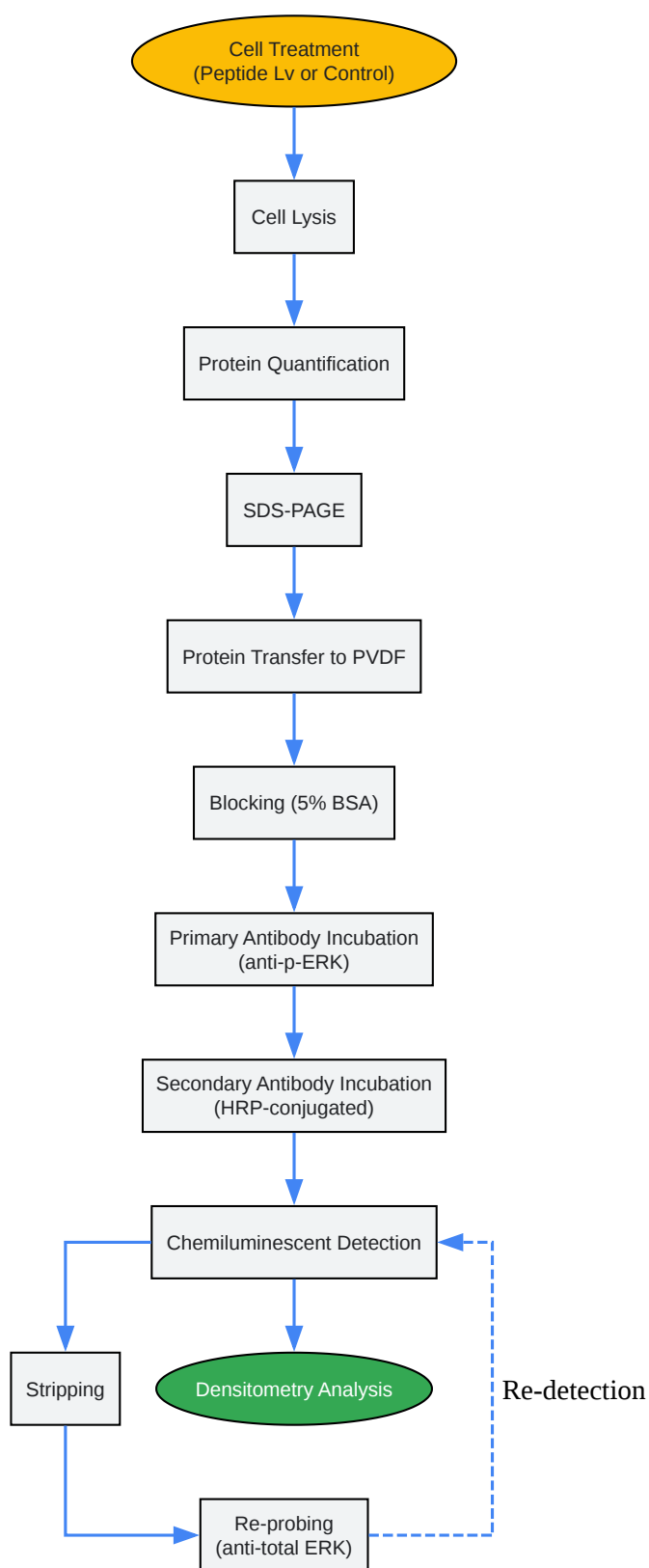
Treatment Group	Mean Membrane Potential (mV)	Standard Error of the Mean (SEM)
Control (PBS)	-72.73	0.71
Peptide Lv (500 ng/mL) for 3 hours	-78.88	0.63
Peptide Lv (500 ng/mL) for 4 hours	-79.61	0.88

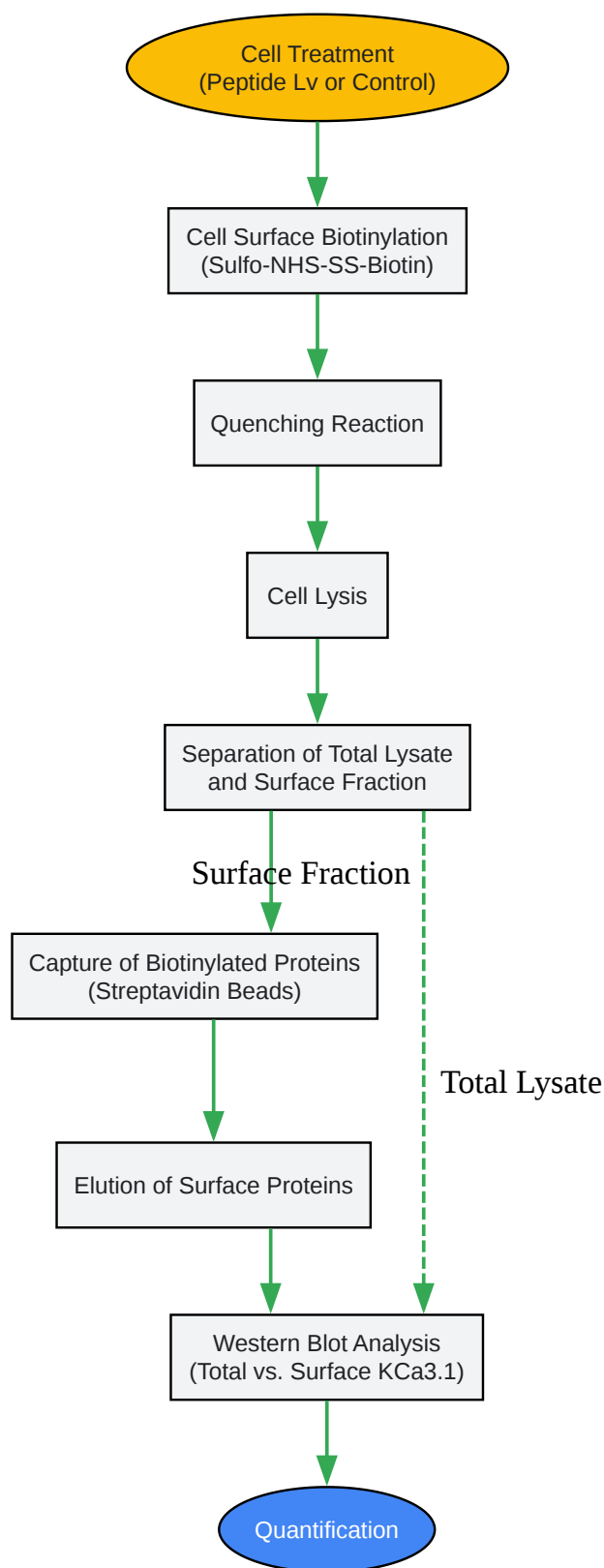
Table 2: Effect of Peptide Lv on Membrane Potential in HUVECs. Peptide Lv treatment leads to a significant hyperpolarization of the endothelial cell membrane compared to the PBS control[1][2].

Signaling Pathways Modulated by Peptide Lv

Peptide Lv has been shown to exert its biological effects through the activation of several key intracellular signaling pathways. A primary target of Peptide Lv is the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2)[3]. Binding of Peptide Lv to VEGFR2 initiates a cascade of downstream signaling events, including the activation of the MEK1-ERK and PI3K-Akt pathways. These pathways are crucial for a variety of cellular processes, including cell proliferation, migration, and survival.







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References

- 1. journals.plos.org [journals.plos.org]
- 2. researchgate.net [researchgate.net]
- 3. Peptide Lv and Angiogenesis: A Newly Discovered Angiogenic Peptide - PMC [pmc.ncbi.nlm.nih.gov]
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